

historical context and discovery of Variamine Blue

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Compound of Interest

Compound Name: 4-Amino-4'-methoxydiphenylamine

Cat. No.: B089606

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Variamine Blue: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Variamine Blue, chemically known as N-(4-methoxyphenyl)-1,4-phenylenediamine hydrochloride, is a versatile organic compound with significant applications in analytical chemistry. First introduced as a redox indicator by Hungarian chemist László Erdey, it has since been utilized in a range of analytical techniques, including redox titrations and spectrophotometry. This in-depth guide provides a comprehensive overview of the historical context of its discovery, its physicochemical properties, and detailed experimental protocols for its principal applications. Quantitative data are presented in structured tables for clarity, and key mechanisms and workflows are illustrated using diagrams generated with Graphviz.

Historical Context and Discovery

The introduction of Variamine Blue as a redox indicator is credited to the Hungarian analytical chemist, László Erdey. While the specific date of its first synthesis is not readily available in the searched literature, its proposal as a redox indicator by Erdey and his collaborators was a significant contribution to the field of analytical chemistry. His work laid the foundation for its use in various titrimetric and spectrophotometric methods. The compound's utility stems from

its distinct and reversible color change upon oxidation, a property that was systematically investigated and applied to the quantitative analysis of various substances.

Physicochemical Properties

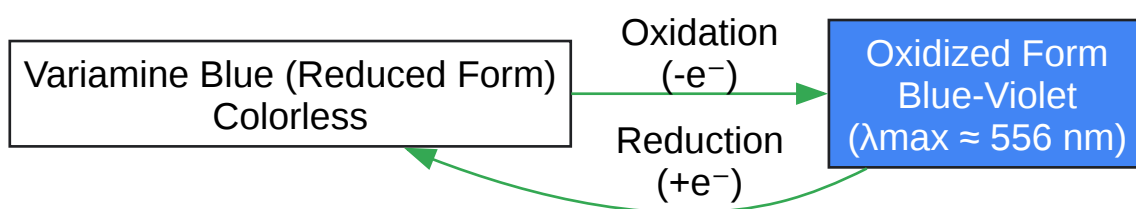
Variamine Blue is the hydrochloride salt of **4-amino-4'-methoxydiphenylamine**. Its fundamental properties are summarized in the table below.

Property	Value
Chemical Name	N-(4-methoxyphenyl)-1,4-phenylenediamine hydrochloride
Synonyms	4-Amino-4'-methoxydiphenylamine hydrochloride, Variamine Blue B HCl
CAS Number	3566-44-7[1][2]
Molecular Formula	C ₁₃ H ₁₄ N ₂ O · HCl[1][2]
Molecular Weight	250.73 g/mol [1][2]
Appearance	Blue to dark blue crystalline powder[2]

Mechanism of Action as a Redox Indicator

The utility of Variamine Blue as a redox indicator is based on its reversible oxidation-reduction behavior. In its reduced form, the compound is colorless. Upon oxidation, it is converted to a blue-violet colored species.[1] This color change is sharp and reversible, making it an excellent visual indicator for the endpoint of redox titrations.

The underlying chemical transformation involves the loss of electrons from the diamine structure, leading to the formation of a conjugated system that absorbs light in the visible region of the electromagnetic spectrum. The oxidized form exhibits a maximum absorbance (λ_{max}) at approximately 556 nm.[1]



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Caption: Redox mechanism of Variamine Blue indicator.

Quantitative Data

The following tables summarize the key quantitative data for Variamine Blue in its analytical applications.

Redox Properties

Parameter	Value	Conditions
Transition Potential	~ +0.575 V	at pH 2
Transition Potential	~ +0.4 V	at pH 2.1 (for 3.5 × 10 ⁻⁵ M indicator conc.)
Color Change	Colorless to Blue-Violet	Oxidized form

Spectrophotometric Properties

Analyte	Molar Absorptivity (ε)	Wavelength (λ _{max})
Vanadium(V) Complex	1.65 × 10 ⁴ L mol ⁻¹ cm ⁻¹	570 nm
Chromium(VI) (via liberated iodine)	Not specified	556 nm
Cephalosporins (via liberated iodine)	Not specified	556 nm

Experimental Protocols

Preparation of Variamine Blue Indicator Solutions

5.1.1. 0.05% (w/v) Solution for Spectrophotometry

- Weigh 0.05 g of Variamine Blue B hydrochloride.
- Dissolve the solid in 25 mL of absolute ethanol.
- Dilute the solution to a final volume of 100 mL with distilled water.
- Store the solution in a dark bottle, as it can be sensitive to light.

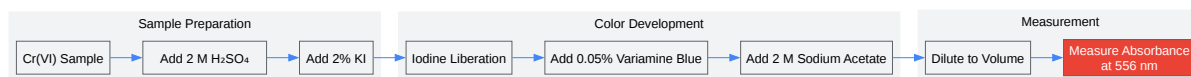
5.1.2. 1% (w/v) Solution for Complexometric Titrations

- Weigh 1.0 g of Variamine Blue B hydrochloride.
- Dissolve the solid in 100 mL of distilled water.

Spectrophotometric Determination of Hexavalent Chromium (Cr(VI))

This method is based on the oxidation of iodide by Cr(VI) to iodine, which then oxidizes Variamine Blue to its colored form.

- To a suitable aliquot of the sample solution containing Cr(VI), add 1 mL of 2 M sulfuric acid and 1 mL of 2% potassium iodide solution.
- Allow the reaction to proceed for a few minutes until the appearance of a yellow color, indicating the liberation of iodine.
- Add 0.5 mL of 0.05% Variamine Blue solution.
- Add 2 mL of 2 M sodium acetate solution to adjust the pH.
- Dilute the solution to a known volume with distilled water.
- Measure the absorbance at 556 nm against a reagent blank.



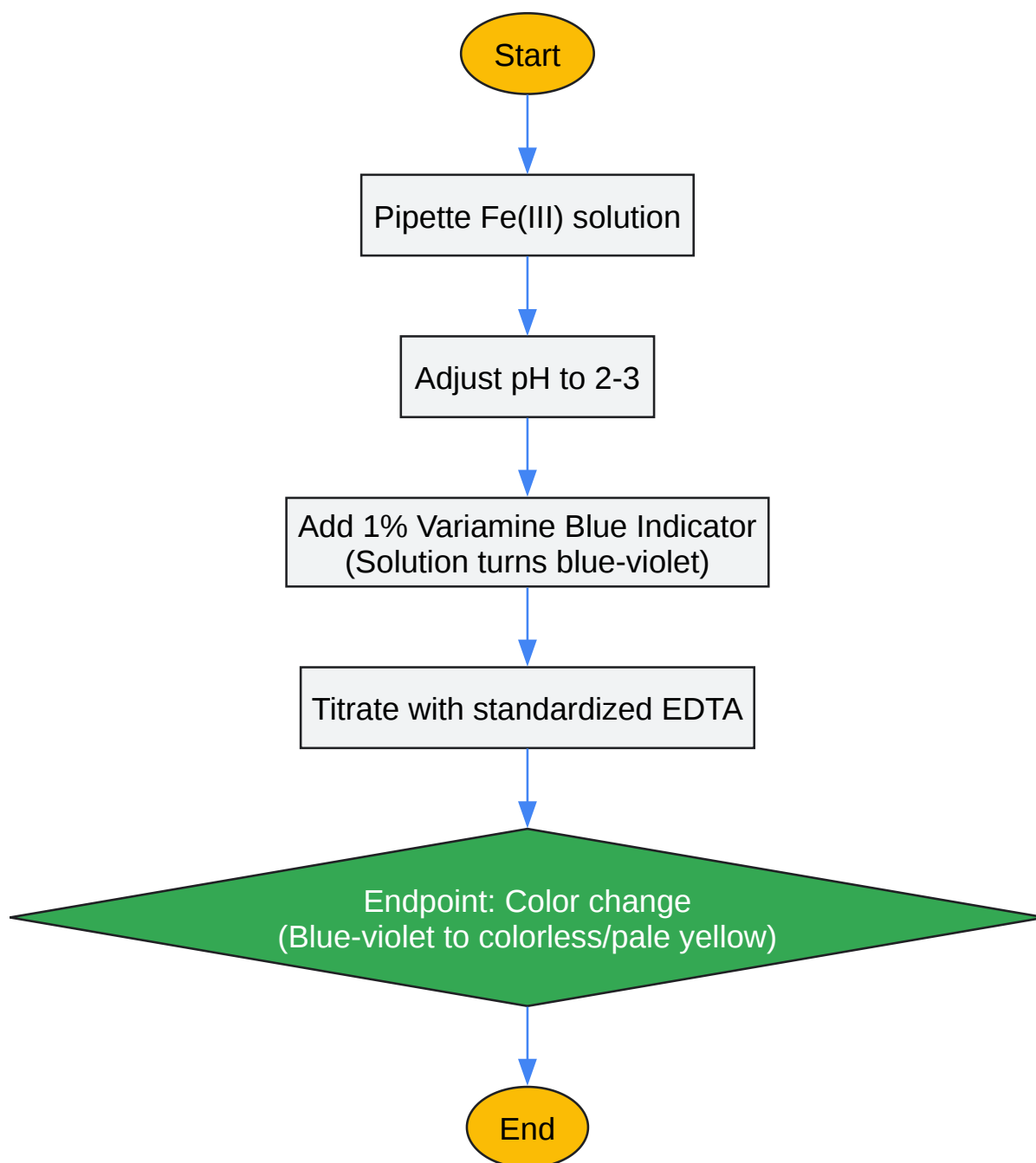
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Caption: Workflow for Cr(VI) determination.

Complexometric Titration of Iron(III) with EDTA

Variamine Blue serves as an indicator for the direct complexometric titration of Fe(III) with EDTA at a pH of 2-3.

- Pipette a known volume of the Fe(III) solution into a conical flask.
- Adjust the pH of the solution to 2-3 using a suitable buffer or acid.
- Add a few drops of 1% Variamine Blue indicator solution. The solution should turn blue-violet due to the oxidation of the indicator by Fe(III).
- Titrate the solution with a standardized EDTA solution.
- The endpoint is reached when the color of the solution changes from blue-violet to colorless or a very pale yellow (the color of the Fe(III)-EDTA complex).



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Caption: Workflow for Fe(III) titration with EDTA.

Synthesis

Variamine Blue B is the hydrochloride salt of **4-amino-4'-methoxydiphenylamine**. The synthesis of the parent amine can be achieved through several routes. One common industrial

method involves the metal-catalyzed reaction of aniline with 4-nitrochlorobenzene, followed by hydrogenation of the resulting 4-nitrodiphenylamine.

Laboratory Preparation of Variamine Blue B Hydrochloride:

A detailed, validated laboratory-scale synthesis protocol was not found in the searched literature. However, a general procedure would involve the dissolution of **4-amino-4'-methoxydiphenylamine** in a suitable solvent, followed by the addition of hydrochloric acid to precipitate the hydrochloride salt. The resulting solid would then be collected by filtration, washed, and dried.

Conclusion

Variamine Blue remains a valuable reagent in the field of analytical chemistry, decades after its introduction. Its reliability as a redox indicator and its utility as a chromogenic reagent in spectrophotometry have been well-established for the determination of a variety of analytes. This guide has provided a detailed overview of its historical background, fundamental properties, and practical applications, equipping researchers, scientists, and drug development professionals with the necessary information for its effective utilization in the laboratory.

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References

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